

Application Notes and Protocols for Homer Protein Expression and Purification

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Compound of Interest		
Compound Name:	Homer	
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This document provides detailed application notes and experimental protocols for the expression and purification of recombinant **Homer** proteins. **Homer** proteins are critical scaffolding molecules in the postsynaptic density (PSD) of neurons, playing a key role in synaptic plasticity and signal transduction.[1][2] Understanding their function and interactions is crucial for neuroscience research and the development of therapeutics for neurological disorders.

Introduction to Homer Proteins

The **Homer** family of proteins (**Homer**1, **Homer**2, **Homer**3) are adaptor proteins predominantly found at the postsynaptic density of excitatory synapses.[3][4] They are characterized by a conserved N-terminal Enabled/VASP Homology 1 (EVH1) domain and a C-terminal region that often contains a coiled-coil domain.[3][5]

- Long Isoforms (e.g., **Homer**1b/c, **Homer**2, **Homer**3): These are constitutively expressed and feature a C-terminal coiled-coil domain that allows them to form homo- or hetero-multimers (likely tetramers).[3][4] These multimers act as a scaffold, cross-linking various binding partners to assemble large signaling complexes.[3][5]
- Short Isoforms (e.g., **Homer1**a): **Homer1**a is an immediate-early gene product, meaning its expression is rapidly induced by neuronal activity.[3][5] It contains the EVH1 domain but lacks the C-terminal coiled-coil domain, preventing it from multimerizing.[1][3] Consequently,



Homer1a acts as a natural dominant-negative regulator by competing with long forms for binding to target proteins, thereby disassembling the **Homer**-mediated protein clusters.[3][4] [5]

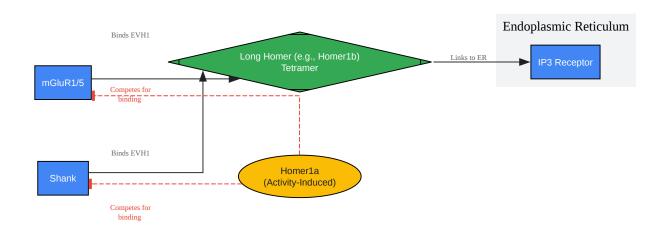
The EVH1 domain of **Homer** proteins binds to a specific proline-rich motif (PPxxF) found in a variety of signaling proteins, including:

- Group 1 metabotropic glutamate receptors (mGluR1/5).[1][5]
- Inositol 1,4,5-trisphosphate (IP3) receptors.[1][4]
- Shank scaffolding proteins.[1][4]
- Ryanodine receptors.[1]
- Transient Receptor Potential Canonical (TRPC) channels.[1][5]

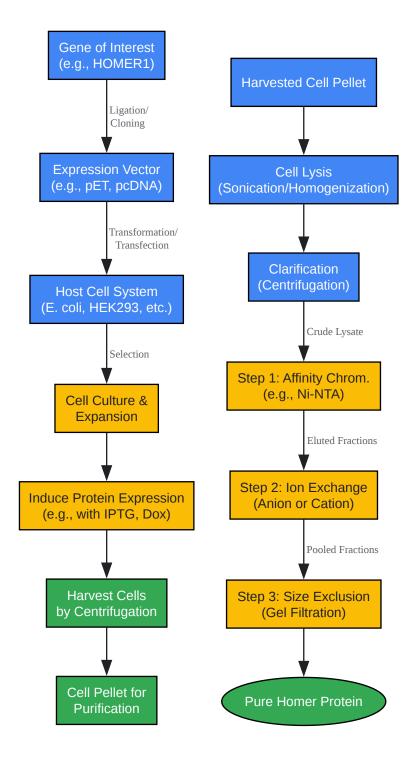
Homer Signaling Pathway

Long **Homer** isoforms are central to organizing signaling complexes at the synapse. By forming stable tetramers, they physically link mGluRs on the plasma membrane to IP3 receptors on the endoplasmic reticulum, facilitating efficient calcium signaling.[3][5] They also connect these receptors to the broader PSD scaffold via interactions with Shank proteins. The activity-induced expression of **Homer1**a disrupts these links, leading to a dynamic remodeling of the synapse, which is a key aspect of synaptic plasticity and homeostatic scaling.[2][4][5]









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